

# furfuryl mercaptan market overview and growth

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

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## Market Size, Growth, and Segments

The table below summarizes the quantitative data available from recent market analyses. Please note that figures vary between reporting agencies due to differing methodologies, scopes, and base years.

Market Aspect	Reported Data from Various Sources
Global Market Size (2023/2024)	Ranging from <b>USD 120 million</b> (2024) [1] to <b>USD 450 million</b> (2023) [2]
Projected Global Market Size (2032/2033)	Ranging from <b>USD 200 million</b> (2033) [1] to <b>USD 700 million</b> (2032) [2]
Compound Annual Growth Rate (CAGR)	Ranging from <b>5.1%</b> to <b>7.5%</b> (forecast periods up to 2033) [2] [1] [3]

| **Key Market Segments** | **By Application:** Food & Beverage, Pharmaceuticals, Chemicals, Research [2] [4] [1] **By Purity:** Min Purity >99%, 98%-99%, <98% [4] [1] **By Region:** North America, Asia Pacific, Europe, etc. [2] [1] |

### Regional Market Insights:

- North America:** A mature market, accounted for the largest share (35% in 2023), with the U.S. market valued at an estimated USD 65 million in 2024 [1] [5].

- **Asia Pacific:** The fastest-growing region, driven by booming food processing and pharmaceutical sectors in China and India [2] [1].
- **Europe:** A key market characterized by advanced chemical industries and a strong focus on sustainable and eco-friendly processes [2] [3].

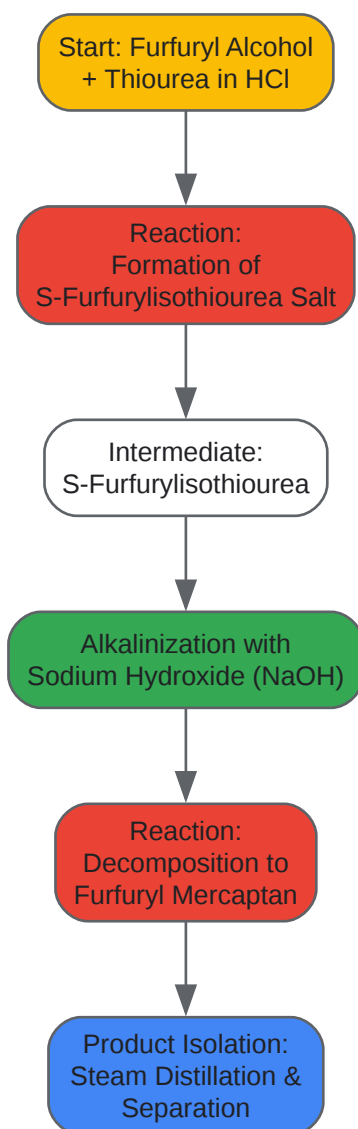
## Key Application Areas and Growth Drivers

**Furfuryl mercaptan's** unique sulfur-containing chemical structure makes it valuable across several industries.

- **Flavor and Fragrance Industry:** This is a primary application. The compound is crucial for imparting **roasted, coffee-like aromas** and is extensively used in flavorings for coffee, baked goods, savory seasonings, and meat products [2] [6]. Growth here is driven by consumer demand for authentic and natural flavor profiles [2] [5].
- **Pharmaceutical Industry:** It serves as a **key intermediate** in the synthesis of various pharmaceutical compounds. The growing demand for new medications and treatments is a significant driver for high-purity **furfuryl mercaptan** [2] [1].
- **Chemical Industry and Polymers:** It acts as a precursor in producing polymers and resins, including foundry resins and phenolic resins, which are valued for their heat resistance and chemical stability in automotive and construction applications [1] [6].
- **Research and Development:** A substantial portion of the market is dedicated to R&D, spanning academic research, industrial development of new applications, and material science [4] [1].

## Experimental Synthesis and Handling

For researchers, a classic and well-cited synthesis method is provided in *Organic Syntheses* [7]. The following diagram illustrates the core workflow and chemical reaction for this laboratory-scale preparation.



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Workflow for the synthesis of **furfuryl mercaptan** from furfuryl alcohol and thiourea [7].

#### Key Experimental Notes:

- **Safety is Critical:** The procedure must be carried out in an effective fume hood due to the compound's extremely disagreeable odor and potential to cause headaches [7].
- **Reaction Control:** The reaction is exothermic; temperature must be controlled near 60°C to avoid attacking the sensitive furan ring [7].
- **Stability Consideration:** **Furfuryl mercaptan** contains a thiol functional group, which can be susceptible to oxidation and other chemical changes in different food matrices, a factor to consider in flavor applications [8].

## Key Market Players

The market includes several global chemical companies and specialty ingredient suppliers. Leading players mentioned across reports include [4] [1] [9]:

- **Merck Group** (Merck KGaA)
- **Thermo Fisher Scientific**
- **Santa Cruz Biotechnology**
- **TCI America**
- **Endeavour Speciality Chemicals**
- **Spectrum Chemical**
- **Oakwood Products**

These companies provide various grades of **furfuryl mercaptan**, including natural and synthetic forms, for different industrial and research needs [9].

## Market Outlook and Opportunities

The **furfuryl mercaptan** market is poised for continued growth, with opportunities in:

- **Sustainable Production:** Development of bio-based **furfuryl mercaptan**, aligning with global green chemistry initiatives [1] [6].
- **Flavor Authenticity:** Rising consumer preference for natural flavor profiles will continue to drive innovation and demand in the food and beverage sector [2] [5].
- **Pharmaceutical Innovation:** Its role as a sulfur-containing intermediate makes it valuable for exploratory drug research [2] [5].

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To cite this document: Smolecule. [furfuryl mercaptan market overview and growth]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b584587#furfuryl-mercaptan-market-overview-and-growth]

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